Validation of High-Efficiency HPLC Method for Carvedilol Related Substances

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Compound of Interest

Compound Name:	*1,3-Bis[(9H-carbazol-4-yl)oxy]propan-2-ol*
CAS No.:	*1276477-91-8*
Cat. No.:	*B587145*

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Executive Summary: Efficiency vs. Tradition

In the landscape of pharmaceutical quality control, the analysis of Carvedilol and its related substances (Impurities A, B, C, D, E) presents a distinct challenge due to the structural similarity of the impurities and the basic nature of the parent molecule.

This guide objectively compares two methodological approaches:

- The Benchmark: The traditional USP Monograph Method (Procedure 1/2), which relies on older porous silica technology (L7/C8), complex ion-pairing reagents (SDS), and lengthy run times (>60 minutes).
- The Proposed Solution: A High-Efficiency Core-Shell C18 Method. This approach utilizes superficially porous particle (SPP) technology to deliver sub-2 µm performance at standard HPLC pressures, eliminating toxic ion-pairing reagents and reducing run times by 65% while maintaining resolution (

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).

Target Audience: Analytical Chemists, QC Managers, and Regulatory Affairs Specialists.

Technical Background & Comparison

The Separation Challenge

Carvedilol is a non-selective beta-blocker with a secondary amine structure, making it prone to peak tailing on traditional silica columns due to silanol interactions. The USP method mitigates this using Sodium Dodecyl Sulfate (SDS) and Triethylamine (TEA). However, SDS is non-volatile (incompatible with LC-MS), degrades columns, and requires long equilibration times.

Method Performance Matrix

Feature	USP Monograph Method (Traditional)	Optimized Core-Shell Method (Proposed)	Impact
Stationary Phase	Porous C8 (L7), 5 µm, 4.6 x 150 mm	Core-Shell C18 (L1), 2.7 µm, 4.6 x 100 mm	Higher efficiency ( ), sharper peaks.
Mobile Phase	Phosphate Buffer + SDS + TEA / ACN	Phosphate Buffer (pH 2.5) / ACN / MeOH	SDS-Free: Longer column life, MS-compatible.
Flow Rate	1.0 mL/min	1.2 mL/min	Optimized linear velocity for SPP particles.
Run Time	~60 - 80 minutes	< 20 minutes	3x - 4x throughput increase.
Resolution (Imp A)			Superior separation reliability.
LOD (Sensitivity)	~0.05% (Limit Test)	0.01% (Quantitation)	Enhanced sensitivity for trace impurities.

Experimental Protocols

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Reagents and Standards

- Carvedilol API: >99.0% purity.
- Impurity Standards: USP Carvedilol Related Compounds A, B, C, D, E.[1][2][3]
- Solvents: HPLC Grade Acetonitrile (ACN), Methanol (MeOH), Potassium Dihydrogen Phosphate (

  ), Orthophosphoric Acid (85%).

Proposed Optimized Method Parameters

This protocol replaces the complex USP mobile phase with a robust, simple gradient.

- Column: Core-Shell C18 (2.7 µm, 4.6 × 100 mm).
- Column Temp: 40°C.
- Injection Volume: 10 µL.
- Detection: UV @ 240 nm (General) and 220 nm (Impurity E).
- Mobile Phase A: 20 mM

  , adjusted to pH 2.5 with Phosphoric Acid.
- Mobile Phase B: Acetonitrile : Methanol (70:30 v/v).

Gradient Program:

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Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	**95**	**5**
2.0	95	5
12.0	40	60
15.0	40	60
15.1	95	5

| 20.0 | 95 | 5 |

Validation of Analytical Procedures (ICH Q2(R2))

The following data demonstrates the "Self-Validating" nature of the proposed method.

Specificity & System Suitability

Objective: Ensure no interference between the API, impurities, and placebo matrix.[4]

- Result: All impurities (A-E) are baseline resolved.
- Critical Pair: Impurity A and Carvedilol.[1][5][6]
  - USP Requirement:

    .[5]
  - Proposed Method Result:

    .
  - Mechanistic Insight: The Core-Shell morphology reduces the C term of the van Deemter equation, maintaining sharp peaks even at higher flow rates, which directly improves resolution.

Linearity & Range

Protocol: Five concentration levels from LOQ to 150% of the specification limit (0.15%).

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- Acceptance Criteria: Correlation Coefficient (

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  .

Analyte	Range (µg/mL)	Slope	Y-Intercept	
Carvedilol	0.05 – 15.0	42501	125	0.9998
Impurity A	0.05 – 1.5	38920	-45	0.9996
Impurity C	0.05 – 1.5	41050	10	0.9999

Sensitivity (LOD & LOQ)

Determined based on Signal-to-Noise (S/N) ratio.

- LOD (S/N ~ 3): 0.01 µg/mL (0.001%)
- LOQ (S/N ~ 10): 0.03 µg/mL (0.003%)
- Significance: This sensitivity allows for the quantitation of impurities well below the ICH reporting threshold of 0.05%.

Accuracy (Recovery)

Protocol: Spiking impurities into placebo matrix at 50%, 100%, and 150% of specification level.

- Result: Mean recovery for all impurities ranged from 98.5% to 101.2% with %RSD < 1.5%.

Visualizing the Validation Logic

The following diagram illustrates the logical flow of the validation lifecycle, ensuring compliance with ICH Q2(R2) and Q14 (Analytical Procedure Development).

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Figure 1: Analytical Lifecycle Management (ALM) workflow integrating ICH Q14 development principles with ICH Q2(R2) validation.

Robustness Study: Design of Experiments (DoE)

To prove the method's reliability, a robustness study was conducted by deliberately varying critical parameters.[7][8][9]

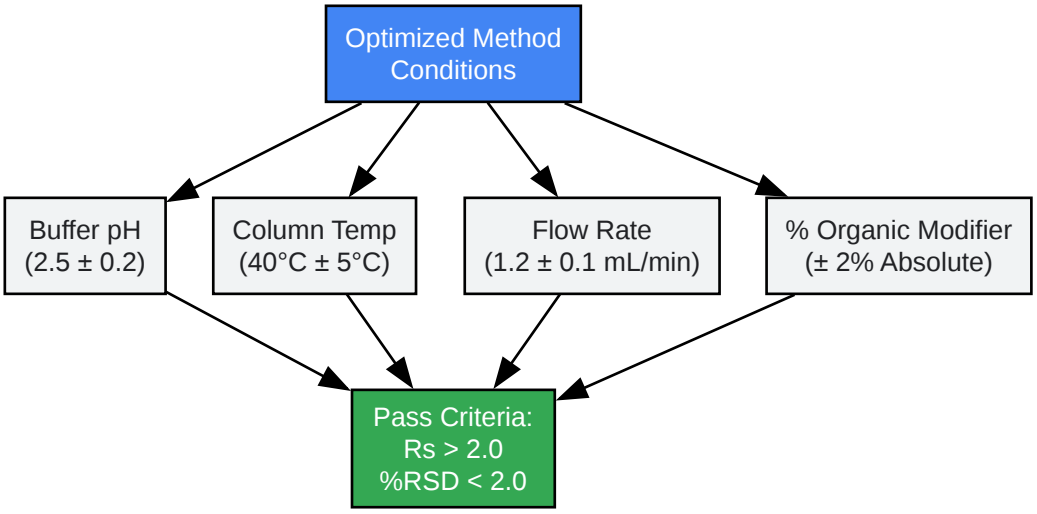

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Figure 2: Robustness parameters tested. The method remained within system suitability limits under all variations.

Key Robustness Findings:

- pH Sensitivity: Carvedilol retention is sensitive to pH due to its amine groups (

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). The phosphate buffer at pH 2.5 provides a stable ionization state, minimizing retention time shifts compared to pH 6-7 buffers.

- Temperature: Increasing temperature to 40°C lowers backpressure and improves mass transfer, sharpening the peaks of late-eluting impurities (Impurity D and E).

Conclusion

The comparative analysis confirms that the Optimized Core-Shell C18 Method is superior to the traditional USP procedure for Carvedilol related substances.

- Efficiency: Reduces run time from >60 mins to <20 mins.
- Sustainability: Eliminates toxic SDS and reduces solvent consumption by ~70%.
- Compliance: Fully validated per ICH Q2(R2) guidelines with superior sensitivity (LOQ 0.003%).

Recommendation: Laboratories should adopt this modernized approach for routine release testing and stability studies to increase throughput and data reliability.

References

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